5-Chloro-2-methoxyaniline physical properties

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Compound of Interest

Compound Name:	*5-Chloro-2-methoxyaniline*
CAS No.:	*95-03-4*
Cat. No.:	*B1222851*

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An In-depth Technical Guide to the Physical Properties of **5-Chloro-2-methoxyaniline**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **5-Chloro-2-methoxyaniline** (CAS No. 95-03-4), a key intermediate in the synthesis of various dyes and pharmaceuticals.[1] The information is presented to support research, development, and quality control activities.

Chemical Identity and Structure

- IUPAC Name: **5-chloro-2-methoxyaniline**[2][3]
- Synonyms: 5-Chloro-o-anisidine, 2-Amino-4-chloroanisole, 2-Methoxy-5-chloroaniline[1][3][4]
- CAS Number: 95-03-4[1][2][3]
- Molecular Formula: C_7H_8ClNO[1][2][3]
- Molecular Weight: 157.60 g/mol [3][5]

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- Chemical Structure:

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Quantitative Physical Properties

The following tables summarize the key physical properties of **5-Chloro-2-methoxyaniline**.

Table 1: General Physical Properties

Property	Value	Source(s)
Appearance	Off-white to tan or brown crystalline powder/flakes.	[2][6]
Molecular Formula	C_7H_8ClNO	[1][2][3]
Molecular Weight	157.60 g/mol	[3][5]
Density	~1.18 - 1.23 g/cm³ (estimate)	[6][7]
pH	6-7 (0.8 g/L aqueous solution)	

Table 2: Thermal Properties

Property	Value	Conditions	Source(s)
Melting Point	77.5 - 85 °C	[2][5][6][8]	
Boiling Point	135 °C	at 7.8 mbar (5.85 mmHg)	[6]
Flash Point	136 °C	[6]	

Table 3: Solubility and Volatility

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Property	Value	Conditions	Source(s)
Solubility	Limited solubility in water. Soluble in ethanol, ether. Slightly soluble in Chloroform and DMSO.	[1][6][9]	
Vapor Pressure	0.04 hPa	at 20 °C	
0.013 mmHg	at 25 °C	[9]	

Experimental Protocols

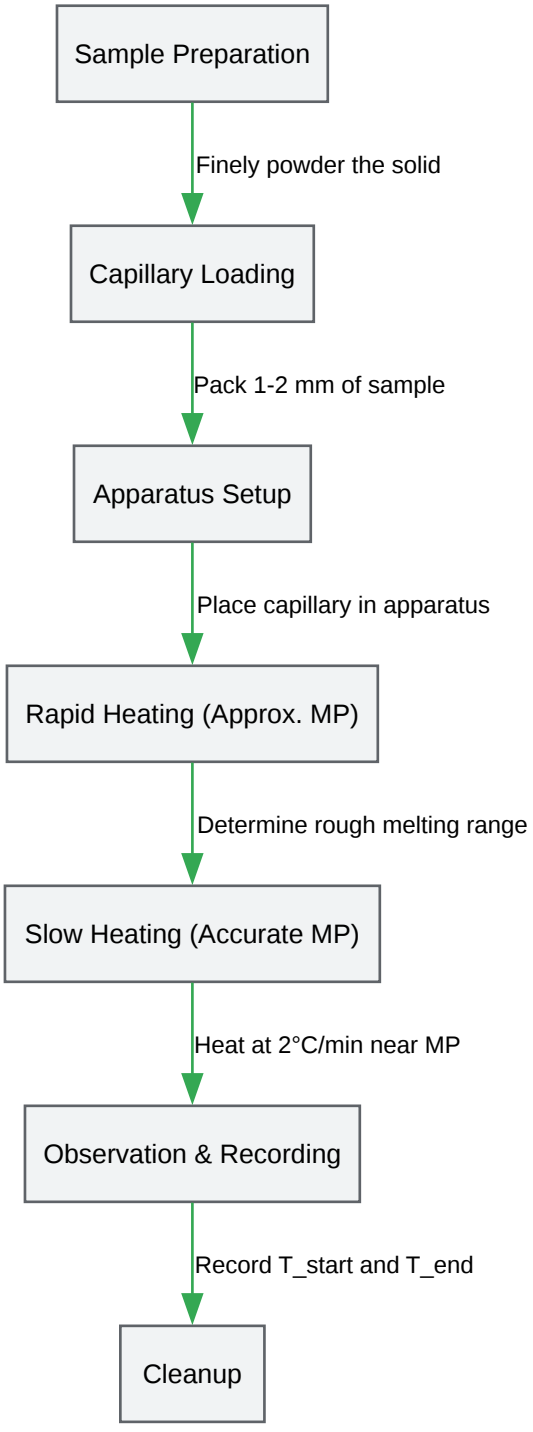
Detailed methodologies for determining the key physical properties are provided below. These protocols are based on standard laboratory techniques.

Melting Point Determination (Capillary Method)

This protocol describes the determination of the melting point range using a standard melting point apparatus.

Workflow:

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Caption: Workflow for melting point determination.

Methodology:

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- Sample Preparation: A small amount of **5-Chloro-2-methoxyaniline** is placed on a clean, dry surface and crushed into a fine powder. [1]2. Capillary Loading: A capillary tube, sealed at one end, is tapped open-end-down into the powdered sample until 1-2 mm of the compound is packed into the bottom. [1][2]3. Apparatus Setup: The loaded capillary tube is placed into the heating block of a melting point apparatus (e.g., Mel-Temp or similar). A thermometer is positioned to accurately measure the temperature of the block. 4. Approximate Determination (Optional): The sample is heated rapidly to quickly determine an approximate melting range. This allows for a more efficient and accurate subsequent measurement. 5. Accurate Determination: A fresh sample is prepared and placed in the apparatus, which has been cooled to at least 15-20°C below the approximate melting point. The sample is then heated slowly, at a rate of approximately 2°C per minute, to ensure thermal equilibrium. 6. Observation and Recording: The temperature at which the first drop of liquid appears (T_start) and the temperature at which the entire sample becomes a clear liquid (T_end) are recorded. This range represents the melting point. [1]7. Purity Assessment: A sharp melting point range (typically 0.5-1.0°C) is indicative of a pure compound. A broad range suggests the presence of impurities.

Boiling Point Determination at Reduced Pressure (Micro Method)

Due to its high boiling point at atmospheric pressure, the boiling point of **5-Chloro-2-methoxyaniline** is determined under vacuum. This micro method is suitable for small sample volumes.

Methodology:

- Apparatus Setup: A small test tube containing approximately 0.5 mL of **5-Chloro-2-methoxyaniline** is placed in a heating apparatus (e.g., Thiele tube or a metal heating block). A thermometer is positioned with its bulb about 1 cm above the liquid surface.
- Capillary Insertion: A small, inverted capillary tube (sealed at the top) is placed inside the test tube, open-end down in the liquid.
- Vacuum Application: The apparatus is connected to a vacuum source, and the pressure is reduced to the desired level (e.g., 7.8 mbar).

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- Heating: The sample is heated gently. Initially, a stream of bubbles will emerge from the inverted capillary as trapped air expands and is expelled.
- Observation: Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary. At this point, heating is stopped.
- Recording: The bubble stream will slow and eventually stop. The temperature at which the liquid just begins to be drawn back into the inverted capillary is recorded as the boiling point at that pressure.

Solubility Assessment

This protocol determines the solubility of the compound in various solvents, providing insight into its polarity and functional group characteristics.

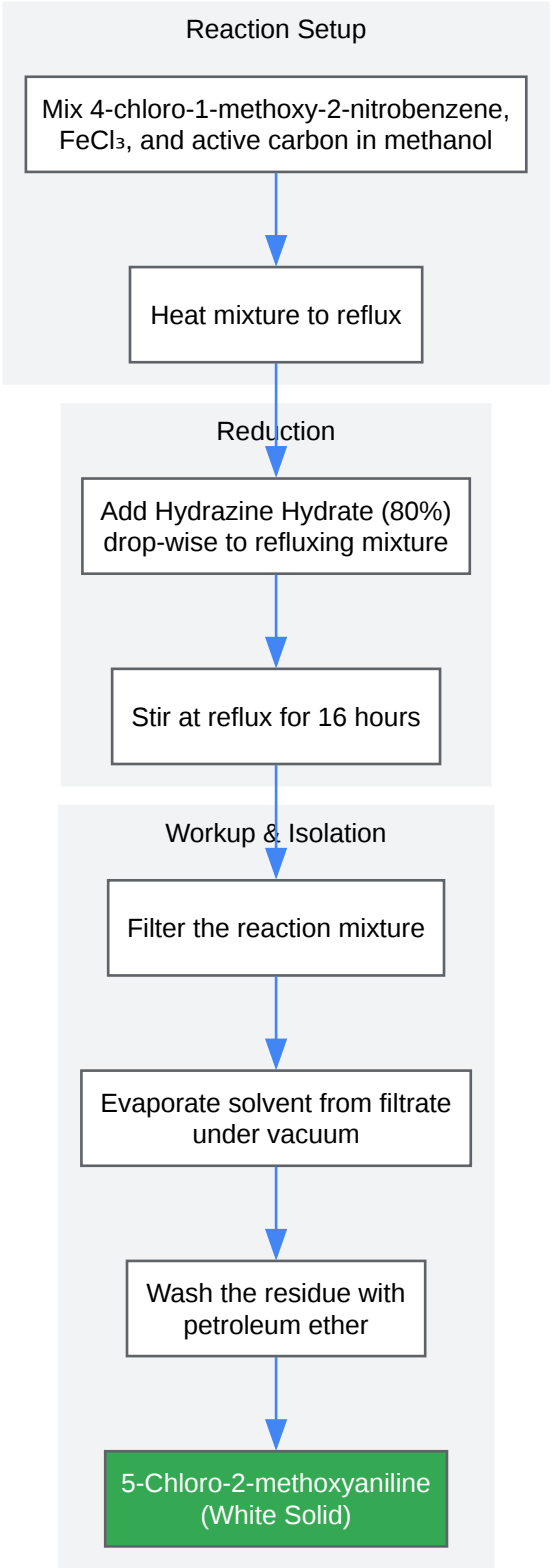
Methodology:

- Sample Preparation: In a small test tube, add approximately 0.1 g of solid **5-Chloro-2-methoxyaniline**. [6]2. Solvent Addition: Add 3 mL of the test solvent (e.g., water, diethyl ether, 5% NaOH, 5% HCl) in portions, shaking vigorously after each addition. [6]3. Observation: Observe whether the solid dissolves completely. The compound is classified as soluble or insoluble in the tested solvent.
- Systematic Testing: A hierarchical approach is often used:
  - Start with water to assess polarity.
  - If insoluble in water, test solubility in 5% HCl to detect basic groups (like the aniline amine). [6] * Test solubility in 5% NaOH to detect acidic groups. [6] * Test solubility in organic solvents like ether or chloroform to assess its behavior in non-polar/less-polar environments. [6]

Synthesis Workflow

5-Chloro-2-methoxyaniline is commonly synthesized via the reduction of 4-chloro-1-methoxy-2-nitrobenzene. The following diagram illustrates a typical laboratory-scale synthesis workflow. [9]

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Caption: Synthesis of **5-Chloro-2-methoxyaniline** via reduction.

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